

Proper Disposal of IR-1048: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: IR-1048

Cat. No.: B1146480

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Essential guidance for the safe handling and disposal of the near-infrared cyanine dye, **IR-1048**, is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This document outlines the necessary procedures for researchers, scientists, and drug development professionals.

IR-1048, a combustible solid, is classified as a chemical that can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1] Adherence to proper personal protective equipment (PPE) protocols is mandatory when handling this compound. This includes the use of a dust mask (type N95 in the US), eye shields, and gloves. [1]

Immediate Safety and Handling Protocols

Before beginning any procedure involving **IR-1048**, ensure that the work area is well-ventilated. In case of accidental exposure, follow these first aid measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Wash the affected area thoroughly with soap and water.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[2]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical attention.

In the event of a spill, avoid creating dust. Carefully sweep or shovel the spilled solid into a suitable, closed container for disposal.[3] Do not allow the chemical to enter drains or waterways.

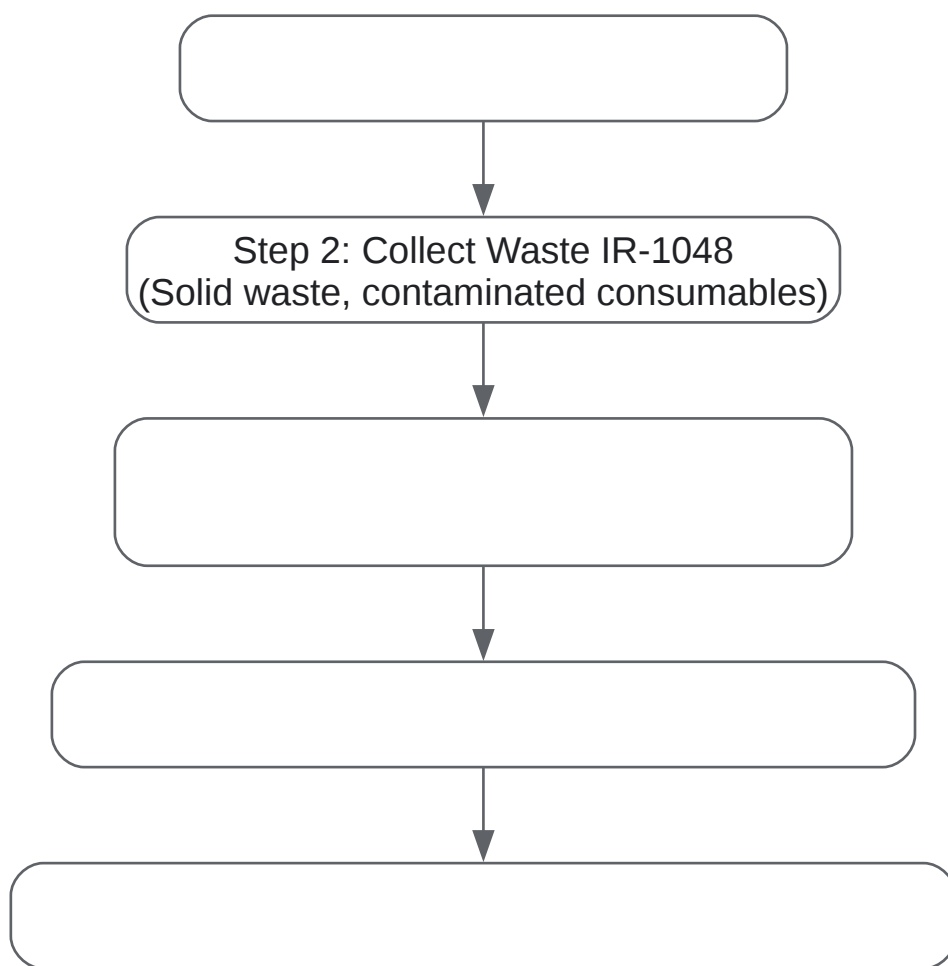
Quantitative Data Summary

For quick reference, the key identifying and safety information for **IR-1048** is summarized in the table below.

Property	Value
Chemical Name	1-Butyl-2-[2-[3-[(1-butyl-6-chlorobenz[cd]indol-2(1H)-ylidene)ethylidene]-2-chloro-1-cyclohexen-1-yl]ethenyl]-6-chlorobenz[cd]indolium tetrafluoroborate
CAS Number	155613-98-2
Molecular Formula	C ₄₀ H ₃₈ BCl ₃ F ₄ N ₂
Molecular Weight	739.91 g/mol
Hazard Statements	H315, H319, H335
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338

Disposal Workflow

The proper disposal of **IR-1048** is a critical step in the laboratory workflow to ensure safety and environmental protection. The process involves careful collection, labeling, and transfer to a certified hazardous waste management facility.



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Figure 1: Step-by-step workflow for the proper disposal of **IR-1048**.

Detailed Disposal Procedures

The recommended procedure for the disposal of **IR-1048** is to treat it as hazardous waste. All surplus and non-recyclable solutions, as well as any contaminated materials, should be handled by a licensed disposal company.[3]

Waste Collection and Storage:

- **Segregate Waste:** Collect all waste materials containing **IR-1048**, including unused product, contaminated lab supplies (e.g., weigh boats, pipette tips, gloves), and spill cleanup materials.

- **Use Appropriate Containers:** Place the waste in a clearly labeled, sealed, and chemically compatible container. The label should prominently display "Hazardous Waste" and identify the contents as "**IR-1048**".
- **Designated Storage Area:** Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area, away from general laboratory traffic and incompatible chemicals.

Final Disposal:

Under no circumstances should **IR-1048** be disposed of down the drain or in regular solid waste. The US Environmental Protection Agency (EPA) has specific regulations for the disposal of waste from the production of dyes and pigments, classifying them under the K181 hazardous waste code.^[4] While this regulation specifically targets industrial production, it underscores the hazardous nature of such compounds. Therefore, the most responsible and compliant method of disposal is to arrange for pickup and disposal by a certified hazardous waste management service.

By adhering to these procedures, laboratories can ensure the safe handling and disposal of **IR-1048**, protecting personnel and the environment. Always consult your institution's specific safety protocols and local regulations for hazardous waste management.

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